

5-Chloro-2,4-dihydroxybenzaldehyde molecular structure and formula

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Compound of Interest

Compound Name: 5-Chloro-2,4-dihydroxybenzaldehyde

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An In-depth Technical Guide to 5-Chloro-2,4-dihydroxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

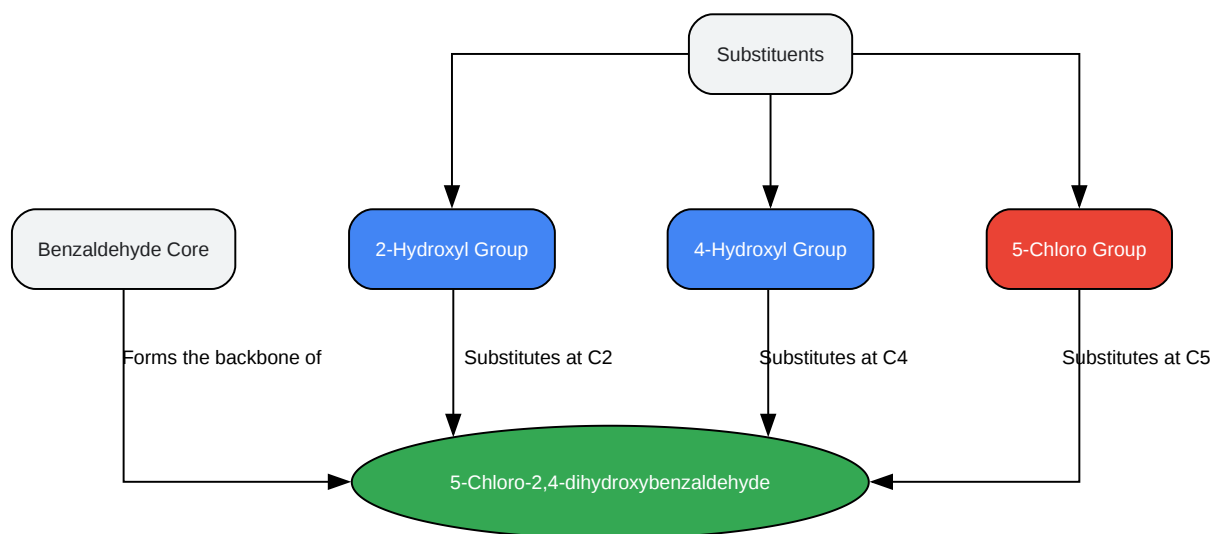
This document provides a comprehensive technical overview of **5-Chloro-2,4-dihydroxybenzaldehyde**, a versatile intermediate compound with significant applications in pharmaceutical development, agrochemical synthesis, and various research fields.

Molecular Structure and Formula

5-Chloro-2,4-dihydroxybenzaldehyde is an organic compound characterized by a benzaldehyde core structure substituted with two hydroxyl (-OH) groups at positions 2 and 4, and a chlorine (-Cl) atom at position 5.^[1] Its chemical structure gives rise to its reactivity and utility as a building block in organic synthesis.^[1]

The molecular formula of the compound is $C_7H_5ClO_3$.^{[1][2][3][4][5]}

Below is a diagram illustrating the logical relationship of the functional groups that constitute the **5-Chloro-2,4-dihydroxybenzaldehyde** molecule.



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Caption: Logical structure of **5-Chloro-2,4-dihydroxybenzaldehyde**.

Chemical and Physical Properties

A summary of the key quantitative data for **5-Chloro-2,4-dihydroxybenzaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	131088-02-3	[1][2][3]
Molecular Formula	C ₇ H ₅ ClO ₃	[1][2][3][4][5]
Molecular Weight	172.57 g/mol	[2][3]
Appearance	Off-white crystal powder	[2]
Melting Point	163-164 °C	[3]
Boiling Point (Predicted)	332.8±22.0 °C	[3]
Purity	≥ 95-99% (HPLC)	[2]
IUPAC Name	5-chloro-2,4-dihydroxybenzaldehyde	[1][4]
InChI	1S/C7H5ClO3/c8-5-1-4(3-9)6(10)2-7(5)11/h1-3,10-11H	[1][4]
InChIKey	IPOSHVWRFQTHGK-UHFFFAOYSA-N	[1][4]
Canonical SMILES	C1=C(C(=CC(=C1Cl)O)O)C=O	[1][4][6]

Experimental Protocols

Synthesis of **5-Chloro-2,4-dihydroxybenzaldehyde** from 2,4-dihydroxybenzaldehyde

This section details a general procedure for the synthesis of **5-Chloro-2,4-dihydroxybenzaldehyde**.

Materials:

- 2,4-dihydroxybenzaldehyde (starting material)
- Sulfonyl chloride
- Ether (solvent)

- Ice water
- Water
- Saturated saline solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Petroleum ether (eluent)
- Ethyl acetate (eluent)

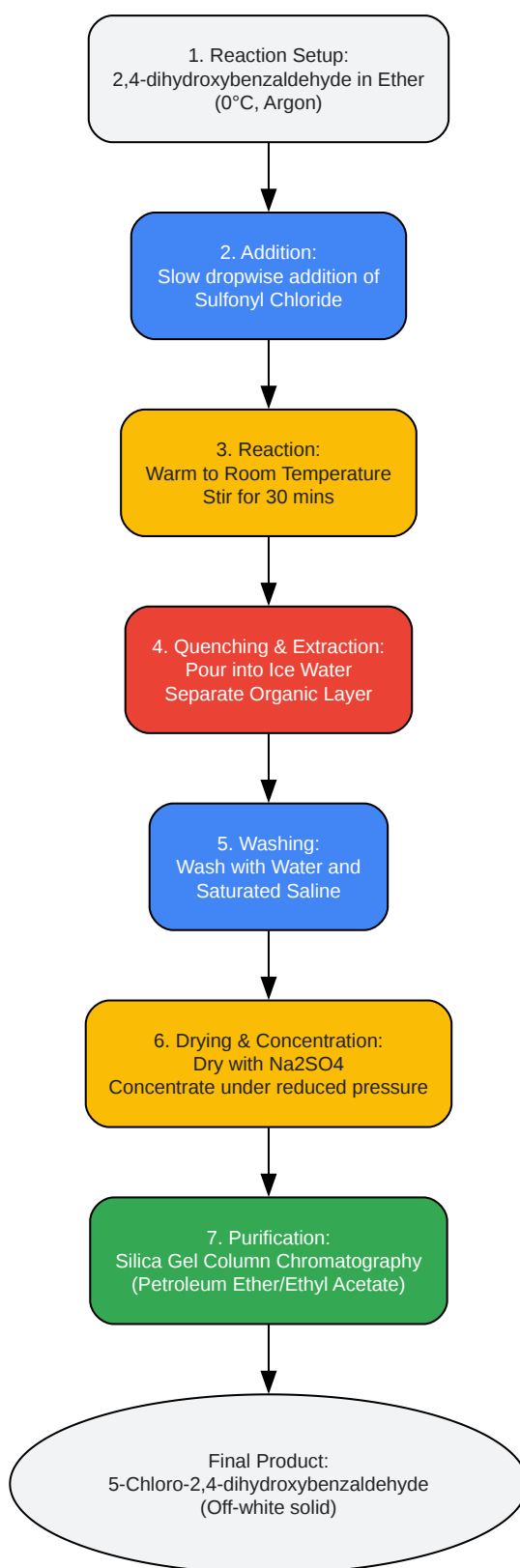
Procedure:

- Dissolve 2,4-dihydroxybenzaldehyde (20 g, 144.92 mmol) in ether (500 mL) in a reaction vessel under argon protection.[\[3\]](#)[\[7\]](#)
- Cool the solution to 0 °C using an ice bath.[\[3\]](#)[\[7\]](#)
- Slowly add sulfonyl chloride (14 mL, 171.2 mmol) dropwise to the cooled solution.[\[3\]](#)[\[7\]](#)
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 30 minutes.[\[3\]](#)[\[7\]](#)
- Pour the reaction mixture into ice water to separate the organic layer.[\[3\]](#)[\[7\]](#)
- Wash the organic layer sequentially with water and saturated saline solution.[\[3\]](#)[\[7\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[\[3\]](#)[\[7\]](#)
- Purify the crude product by silica gel column chromatography using a mixture of petroleum ether and ethyl acetate (90:10) as the eluent.[\[3\]](#)[\[7\]](#)
- The final product is obtained as an off-white solid. The reported yield is 6.7 g (26%), with a purity of 97% as determined by LC/MS.[\[3\]](#)[\[7\]](#)

Characterization Data:

- ESI-MS: m/z 170.9 $[M-H]^-$.[\[3\]](#)[\[7\]](#)
- 1H NMR (DMSO- d_6 , 400 MHz): δ 11.39 (1H, s), 10.87 (1H, s), 9.98 (1H, s), 7.0 (1H, s), 6.58 (1H, s).[\[3\]](#)[\[7\]](#)

The following diagram outlines the general workflow for the synthesis and purification of **5-Chloro-2,4-dihydroxybenzaldehyde**.



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Caption: Workflow for the synthesis of **5-Chloro-2,4-dihydroxybenzaldehyde**.

Applications and Research Interest

5-Chloro-2,4-dihydroxybenzaldehyde is a valuable intermediate in several industrial and research applications due to its unique chemical structure.

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of various pharmaceuticals, particularly in the development of novel anti-inflammatory and antimicrobial agents.[2] Its structure allows for modifications that can lead to the creation of more complex and potent bioactive molecules.[2]
- **Agrochemical Industry:** The compound is utilized in the synthesis of herbicides and fungicides.[2] Its properties enable the modification of existing chemical frameworks to enhance the efficacy and specificity of agricultural products.[2]
- **Organic Synthesis:** In a broader context, it is a versatile reagent and building block for creating more complex organic molecules, which can improve the efficiency of chemical reactions.[2]
- **Biochemical Research:** It is employed in studies related to enzyme inhibition and metabolic pathways, which can provide insights into biological processes and identify potential therapeutic targets.[2]
- **Analytical Chemistry:** The compound can be used as a reagent in analytical methods to help researchers detect and quantify specific substances within complex mixtures.[2]

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